

Synthesis of Ethyl 2-cyano-3,3-diphenylacrylate from benzophenone and ethyl cyanoacetate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ethyl 2-cyano-3,3-diphenylacrylate

Cat. No.: B1671707

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Application Notes: Synthesis of Ethyl 2-cyano-3,3-diphenylacrylate

Introduction

Ethyl 2-cyano-3,3-diphenylacrylate, also known as Etocrylene, is a highly effective ultraviolet (UV) absorber.^{[1][2]} Its molecular structure, which features an extensive π -conjugated system across the two phenyl rings and the acrylate group, allows for strong absorption of UV radiation.^{[1][2]} This property makes it a valuable ingredient in a wide range of commercial products, including sunscreens, cosmetics, plastics, coatings, and dyes, where it serves to protect against UV-induced degradation.^{[1][2]} The synthesis of this compound is a classic example of the Knoevenagel condensation reaction, which involves the base-catalyzed reaction between a carbonyl compound (benzophenone) and an active methylene compound (ethyl cyanoacetate).

Reaction Mechanism: Knoevenagel Condensation

The synthesis proceeds via a Knoevenagel condensation. In this reaction, a weak base, such as sodium bicarbonate, deprotonates the α -carbon of ethyl cyanoacetate, creating a resonance-stabilized carbanion (enolate). This nucleophilic carbanion then attacks the electrophilic carbonyl carbon of benzophenone. The resulting intermediate subsequently undergoes dehydration (elimination of a water molecule) to yield the final, stable α,β -

unsaturated product, **Ethyl 2-cyano-3,3-diphenylacrylate**. The removal of water during the reaction is crucial to drive the equilibrium towards the product.

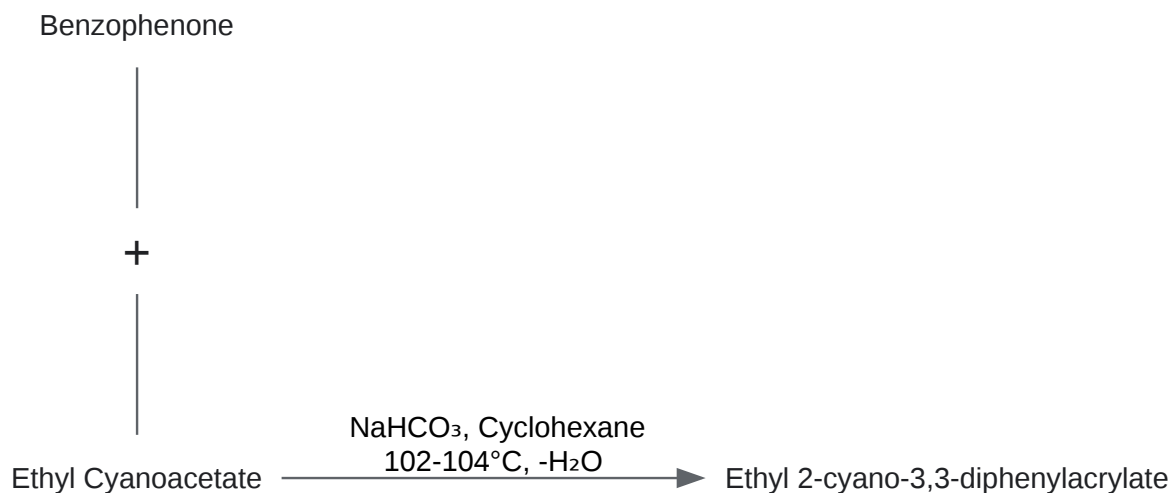
Physicochemical and Quantitative Data

The key properties of the synthesized **Ethyl 2-cyano-3,3-diphenylacrylate** are summarized in the table below.

Property	Value	References
IUPAC Name	Ethyl 2-cyano-3,3-diphenylprop-2-enoate	[3]
Synonyms	Etocrylene, UV-3035	[3][4]
CAS Number	5232-99-5	[1][4][5]
Molecular Formula	C ₁₈ H ₁₅ NO ₂	[1][4]
Molecular Weight	277.32 g/mol	[1][5]
Appearance	Off-white solid / crystalline powder	[2][4]
Melting Point	97-99 °C	[1][2][4][5]
Boiling Point	174 °C @ 0.2 mmHg	[1][2][5]
Purity (Typical)	>98%	[5]

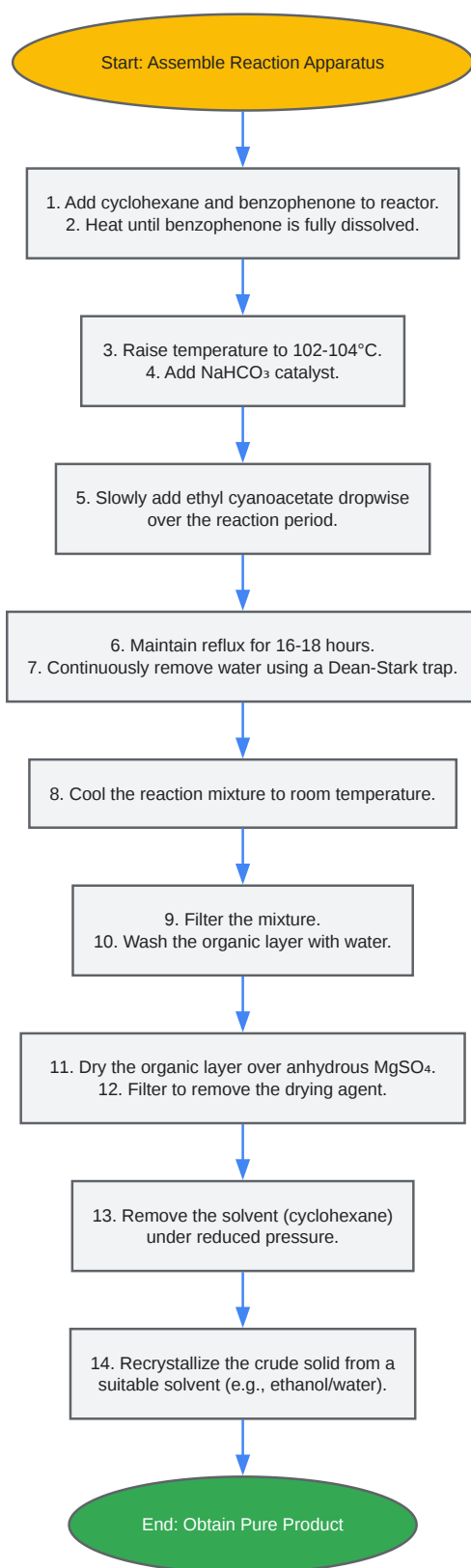
Visualized Reaction Scheme and Workflow

The overall synthetic route and experimental workflow are depicted below.



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Caption: Knoevenagel condensation of benzophenone and ethyl cyanoacetate.



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Caption: Step-by-step workflow for the synthesis of Etocrylene.

Detailed Experimental Protocol

This protocol details the synthesis of **Ethyl 2-cyano-3,3-diphenylacrylate** using sodium bicarbonate as a catalyst.

Materials and Equipment:

- Benzophenone
- Ethyl cyanoacetate
- Sodium bicarbonate (NaHCO_3), anhydrous
- Cyclohexane
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)
- Ethanol (for recrystallization)
- Round-bottom flask equipped with a magnetic stirrer, reflux condenser, and Dean-Stark apparatus
- Heating mantle with temperature controller
- Dropping funnel
- Standard laboratory glassware for work-up and purification
- Rotary evaporator

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a Dean-Stark trap and reflux condenser, add cyclohexane and benzophenone.[\[1\]](#)[\[2\]](#)
- **Dissolution:** Stir the mixture and gently heat until the benzophenone is completely dissolved.
- **Heating and Catalyst Addition:** Increase the temperature to bring the cyclohexane to reflux (approximately 102-104°C).[\[1\]](#)[\[2\]](#) Once refluxing, add sodium bicarbonate, which will serve

as the catalyst.[1][2]

- Addition of Ethyl Cyanoacetate: Place ethyl cyanoacetate in a dropping funnel. Add the ethyl cyanoacetate dropwise into the refluxing reaction mixture.[1][2]
- Reaction: Maintain the reaction at reflux for 16 to 18 hours.[1][2] During this period, the water produced by the condensation reaction will be collected in the Dean-Stark trap, driving the reaction to completion.[1][2]
- Cooling and Work-up: After the reaction is complete (as monitored by TLC), allow the mixture to cool to room temperature.
- Washing: Transfer the reaction mixture to a separatory funnel. Wash the organic layer sequentially with water and then with brine to remove any remaining catalyst and impurities.
- Drying: Separate the organic layer and dry it over anhydrous magnesium sulfate or sodium sulfate.
- Solvent Removal: Filter off the drying agent and concentrate the filtrate using a rotary evaporator to remove the cyclohexane. This will yield the crude product, typically an off-white solid.
- Purification: Purify the crude solid by recrystallization from a suitable solvent system, such as ethanol/water, to obtain the final product as an off-white crystalline solid.
- Characterization: Dry the purified product under vacuum. Characterize the final product by determining its melting point and acquiring spectroscopic data (e.g., ^1H NMR, ^{13}C NMR, and IR spectroscopy) to confirm its identity and purity.

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- To cite this document: BenchChem. [Synthesis of Ethyl 2-cyano-3,3-diphenylacrylate from benzophenone and ethyl cyanoacetate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1671707#synthesis-of-ethyl-2-cyano-3-3-diphenylacrylate-from-benzophenone-and-ethyl-cyanoacetate]

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